

Cys-Penetratin Delivery Efficiency: A Comparative Guide for Cancer Cell Lines

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Compound of Interest

Compound Name: Cys-Penetratin

Cat. No.: B15543041

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For researchers and professionals in drug development, understanding the efficiency with which a delivery vehicle like **Cys-Penetratin** can traverse the cell membrane of various cancer types is paramount. **Cys-Penetratin**, a derivative of the well-studied cell-penetrating peptide (CPP) Penetratin, incorporates a cysteine residue, allowing for versatile conjugation strategies, such as disulfide bonding. While direct comparative studies on **Cys-Penetratin** across multiple cancer cell lines are limited, extensive research on its parent peptide, Penetratin, provides a strong foundation for assessing its potential delivery efficiency. The uptake of these peptides is known to be cell-line dependent, influenced by factors such as membrane composition and fluidity.

Comparative Delivery Efficiency of Penetratin in Cancer Cell Lines

The following table summarizes quantitative data on the uptake of Penetratin in various cancer cell lines, as determined by flow cytometry. It is important to note that these results are compiled from different studies and experimental conditions may vary. The data generally reflects the percentage of cells showing fluorescence from a labeled peptide or the mean fluorescence intensity, which correlates with the amount of internalized peptide.

Cancer Cell Line	Peptide Concentration	Incubation Time	Uptake Efficiency (Metric)	Reference
MCF-7 (Breast)	50 μ M	4 hours	Mean Fluorescence Intensity	[1]
MDA-MB-231 (Breast)	Fixed Concentration	Fixed Time	Differential Uptake Quantified	[2]
HeLa (Cervical)	10 μ M	30 minutes	~80% FITC-Positive Cells (for Tat, a similar CPP)	[3]
A549 (Lung)	Fixed Concentration	Fixed Time	Differential Uptake Quantified	[2]
HCT116 (Colon)	10 μ M	30 minutes	~75% FITC-Positive Cells (for Tat, a similar CPP)	[3]

A modified version, [Cys-CPT2,9] penetratin, has demonstrated significantly enhanced membrane activity, with intracellular fluorescence intensity five times higher than that of standard Penetratin in HeLa cells. This suggests that **Cys-Penetratin** derivatives can offer superior delivery efficiency.

Experimental Protocols

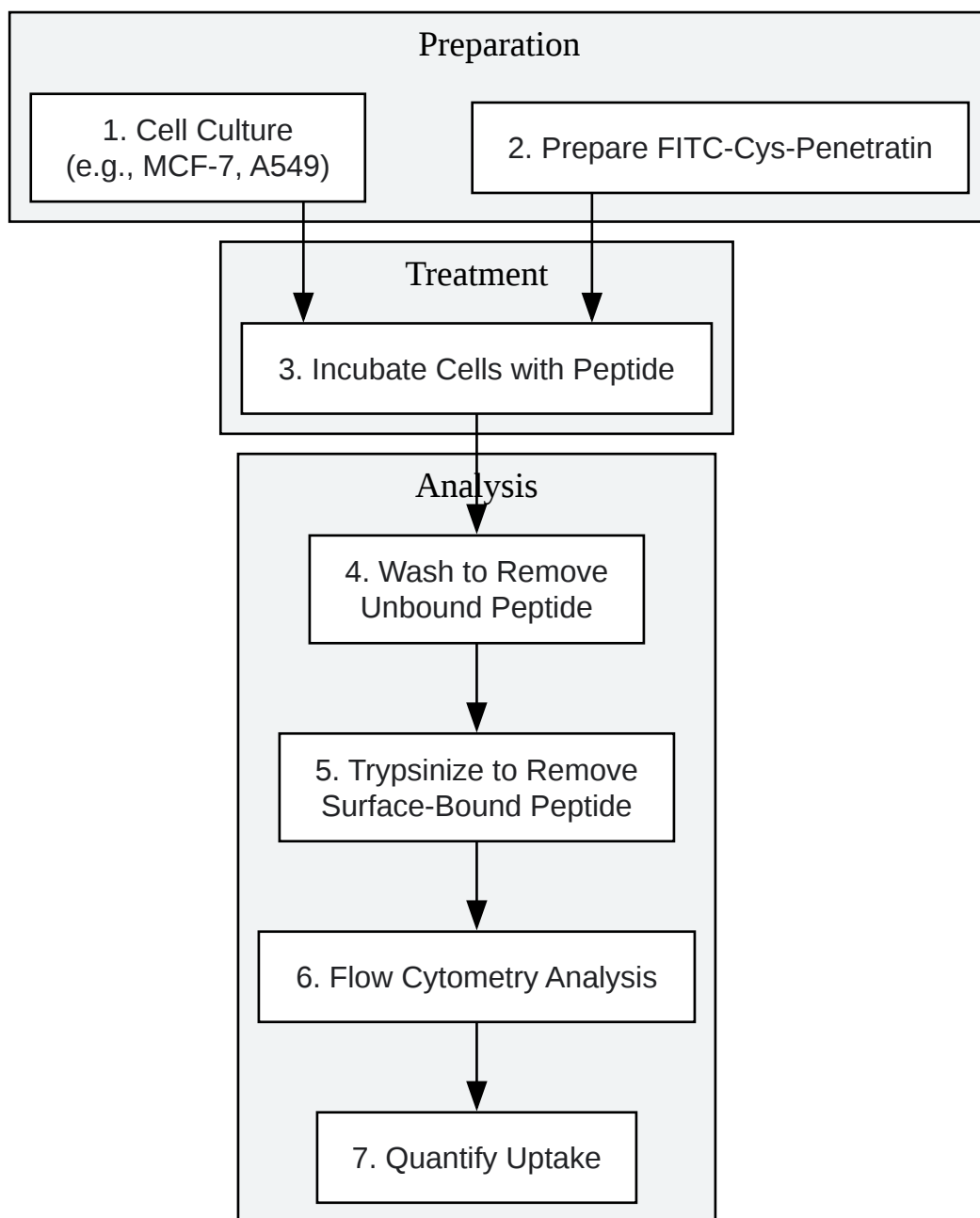
The quantification of **Cys-Penetratin** uptake into cancer cells is typically achieved through flow cytometry using a fluorescently labeled version of the peptide. Below is a detailed, generalized methodology based on common experimental practices.

Quantification of Cellular Internalization by Flow Cytometry

- **Cell Culture:** Cancer cell lines (e.g., MCF-7, MDA-MB-231, HeLa, A549) are cultured in their respective recommended media, supplemented with fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO₂.
- **Cell Seeding:** Cells are seeded in 24-well plates at a density of approximately 1×10^5 cells per well and allowed to adhere overnight.
- **Peptide Preparation:** Fluorescently labeled **Cys-Penetratin** (e.g., with FITC) is dissolved in an appropriate solvent (e.g., DMSO) to create a stock solution, which is then diluted to the desired final concentrations in serum-free cell culture medium.
- **Incubation:** The culture medium is removed from the cells, and they are washed with phosphate-buffered saline (PBS). The cells are then incubated with the **Cys-Penetratin** solution at varying concentrations (e.g., 5 μ M, 10 μ M, 50 μ M) for a specified period (e.g., 30 minutes, 4 hours) at 37°C.
- **Harvesting and Washing:** Following incubation, the peptide solution is removed, and the cells are washed twice with PBS to remove extracellular unbound peptide.
- **Removal of Surface-Bound Peptide:** To ensure that only internalized peptide is measured, cells are treated with trypsin for 5-10 minutes to detach the cells and proteolytically remove any peptide bound to the cell surface.[\[1\]](#)[\[3\]](#)
- **Flow Cytometry Analysis:** The cells are then centrifuged, washed, and resuspended in 200 μ L of PBS. The fluorescence intensity of the internalized peptide is measured by a flow cytometer, acquiring data from at least 10,000 live cells. Untreated cells are used as a negative control to set the baseline fluorescence.
- **Data Analysis:** The data is analyzed to determine the percentage of fluorescently positive cells or the mean fluorescence intensity, which are indicative of the cellular uptake efficiency.

Visualization of Experimental Workflow and Signaling Pathways

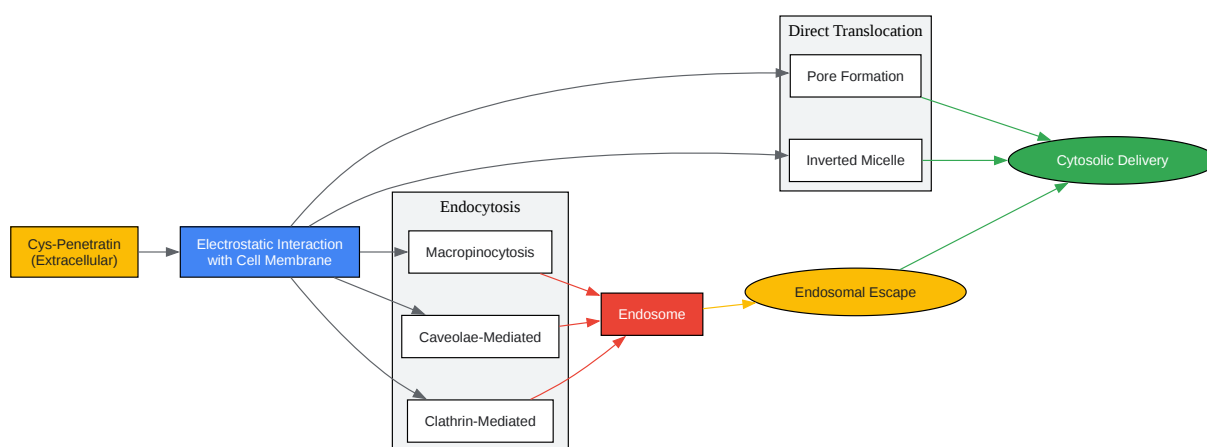
To better understand the processes involved in evaluating and the mechanism of **Cys-Penetratin** delivery, the following diagrams illustrate the experimental workflow and the cellular uptake pathways.



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*Experimental workflow for quantifying **Cys-Penetratin** uptake.*

The cellular uptake of Penetratin and its derivatives is complex, involving multiple pathways. The initial interaction is governed by electrostatic forces between the cationic peptide and anionic components of the cell membrane. Following this, internalization can occur via direct translocation across the membrane or through various endocytic pathways.



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References

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- [2. Comparative Uptake of Peptides by Flow Cytometry | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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